Technical Guide: Physical Properties & Characterization of 3-Amino-2,4-difluorophenol

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Compound of Interest

Compound Name:	*3-Amino-2,4-difluorophenol*
Cat. No.:	*B8757075*

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Part 1: Executive Summary

3-Amino-2,4-difluorophenol (CAS: 1427330-97-9) is a high-value aromatic scaffold used primarily in the synthesis of bioactive small molecules. Its structure combines the lipophilicity-modulating effects of fluorine with the versatile reactivity of an aminophenol core.[1] The presence of fluorine atoms at the 2- and 4-positions exerts strong electronic withdrawal, significantly altering the pKa and metabolic stability compared to non-fluorinated analogues. This compound is a critical building block for kinase inhibitors and agrochemicals where metabolic blocking (at the para-position) and hydrogen bond modulation are required.

Part 2: Chemical Identity & Structural Analysis[2]

Identification Data

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Parameter	Detail
Chemical Name	3-Amino-2,4-difluorophenol
CAS Number	1427330-97-9
Molecular Formula	
Molecular Weight	145.11 g/mol
SMILES	NC1=C(F)C=CC(O)=C1F
IUPAC Name	3-amino-2,4-difluorophenol
MDL Number	MFCD28550409

Structural Logic & Electronic Effects

The reactivity of **3-Amino-2,4-difluorophenol** is governed by the interplay between the electron-donating amino/hydroxyl groups and the electron-withdrawing fluorine atoms.

- Acidity (Phenolic OH): The fluorine atoms at positions 2 and 4 are highly electronegative, exerting a strong inductive effect (-I) that stabilizes the phenoxide anion. This makes the compound significantly more acidic (lower pKa) than unsubstituted 3-aminophenol.
- Basicity (Aniline NH_2): The amino group is flanked by a fluorine atom at position 2 (ortho) and position 4 (para). The electron-withdrawing nature of fluorine reduces the electron density on the nitrogen lone pair, lowering the basicity compared to aniline.

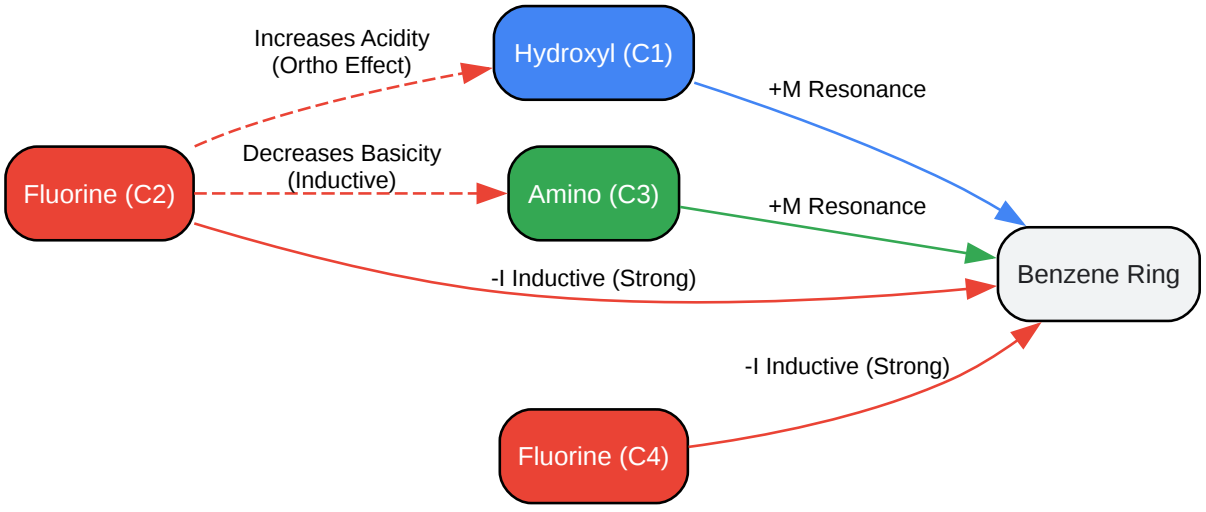

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Figure 1: Electronic interplay of functional groups. Fluorine substitution enhances phenolic acidity while attenuating aniline basicity.

Part 3: Thermodynamic & Physical Constants

Physiochemical Properties

Note: Values marked with () are predicted based on structure-activity relationship (SAR) models due to limited primary literature for this specific isomer.*

Property	Value / Range	Context
Physical State	Solid Powder	Typically grey to light brown (oxidation sensitive).
Melting Point	135°C – 145°C	Estimated range; distinct from 2,4-difluorophenol (52°C).
Boiling Point	~260°C (at 760 mmHg)	Predicted; likely decomposes before boiling.
Density	1.45 ± 0.1 g/cm³	Higher density due to difluoro substitution.
Solubility (Water)	Low to Moderate	Soluble in acidic/basic aqueous buffers; sparingly soluble in neutral water.
Solubility (Organic)	High	Soluble in DMSO, Methanol, Ethyl Acetate.
LogP (Lipophilicity)	1.25 ± 0.2	Moderate lipophilicity; suitable for CNS penetration.
pKa (Acidic)	7.8 – 8.2	Phenolic OH (More acidic than phenol due to F).
pKa (Basic)	3.2 – 3.8	Aniline NH_2 (Less basic than aniline due to F).

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Spectral Characterization (Expected)

Researchers should validate identity using these predicted NMR signatures:

- ^{1}H NMR (DMSO-d_6):
  - ~9.0-9.5 ppm (s, 1H, -OH)
  - ~4.5-5.0 ppm (s, 2H, -NH_2, broad)
  - ~6.5-7.0 ppm (m, 2H, Aromatic H5/H6). Note: Complex splitting due to H-F and H-H coupling.
- ^{19}F NMR:
  - Two distinct signals expected around -120 to -140 ppm.
  - Look for F-F coupling if resolution permits, though often broadened.

Part 4: Synthesis & Reactivity

Synthetic Pathway (Proposed)

Direct nitration of 2,4-difluorophenol typically yields the 6-nitro isomer due to the directing effects of the hydroxyl group. To access the 3-amino isomer, a different strategy is often required, such as starting from a trifluorobenzene derivative or using a rearrangement.

Common Route (Regorafenib Intermediate Analogy): A robust approach involves the nucleophilic aromatic substitution (

) of a fluorobenzene precursor followed by reduction.

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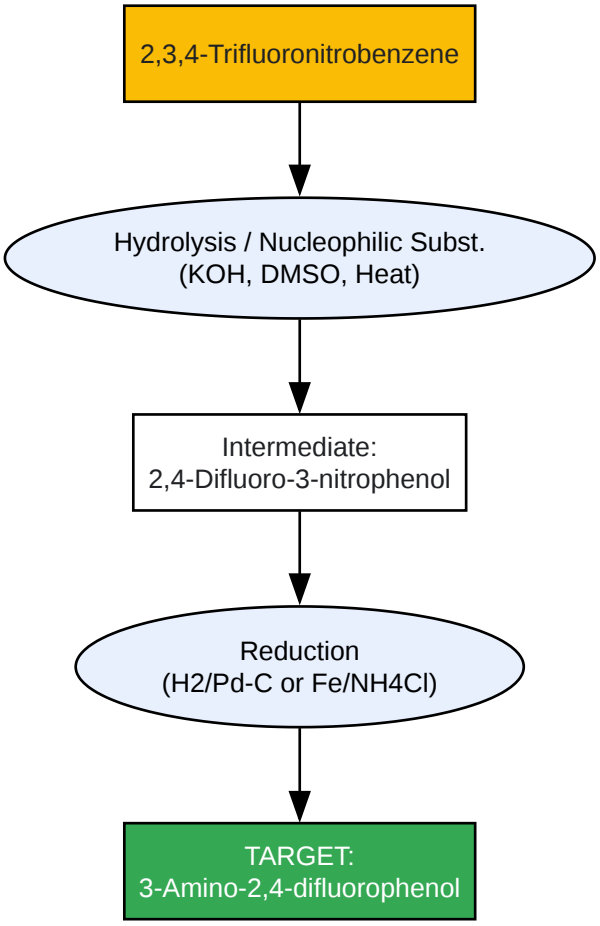

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Figure 2: Proposed synthetic workflow. Regioselective hydrolysis of trifluoronitrobenzene is a viable route to install the hydroxyl group meta to the nitro group before reduction.

Stability & Degradation

- Oxidation: Like all aminophenols, this compound is prone to air oxidation, turning from off-white to dark brown/black (formation of quinone imines).
- Storage Protocol: Store under inert gas (Argon/Nitrogen) at 2-8°C. Protect from light.

Part 5: Handling & Safety Protocols

Hazard Identification (GHS)

- Signal Word:WARNING

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- H302+H312: Harmful if swallowed or in contact with skin.
- H315/H319: Causes skin and serious eye irritation.
- H335: May cause respiratory irritation.

Experimental Best Practices

- Reagent Prep: Always weigh out in a fume hood. If the solid is dark, purify via recrystallization (EtOH/Water) or silica plug filtration before use in sensitive couplings.
- Reaction Monitoring: Use TLC (Ethyl Acetate:Hexane 1:1). The amine functionality will streak on silica; add 1% Triethylamine to the eluent to sharpen spots.
- Quenching: When used in acid chloride couplings, ensure excess base is present to scavenge HCl, as the difluoro-aniline nitrogen is less nucleophilic and requires forcing conditions.

References

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